

Clezutoclax: A Technical Guide for Solid Tumor Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Clezutoclax

Cat. No.: B12385596

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Introduction

Clezutoclax is a B-cell lymphoma-extra long (BCL-xL) inhibitor that has been developed as a payload for an antibody-drug conjugate (ADC). This technical guide provides a comprehensive overview of the preclinical rationale and clinical investigation of **clezutoclax**, primarily in the form of Mirzotamab **clezutoclax** (ABBV-155), for the treatment of solid tumors. Mirzotamab **clezutoclax** is a first-in-class ADC composed of an anti-B7-H3 monoclonal antibody, a solubilizing linker, and the BCL-xL inhibitor payload, **clezutoclax**.^[1] This targeted delivery strategy aims to enhance the therapeutic window of BCL-xL inhibition by directing the cytotoxic payload to tumor cells overexpressing the B7-H3 antigen, thereby sparing platelets and mitigating the thrombocytopenia associated with systemic BCL-xL inhibitors.^{[2][3]}

Core Concept: Targeted BCL-xL Inhibition

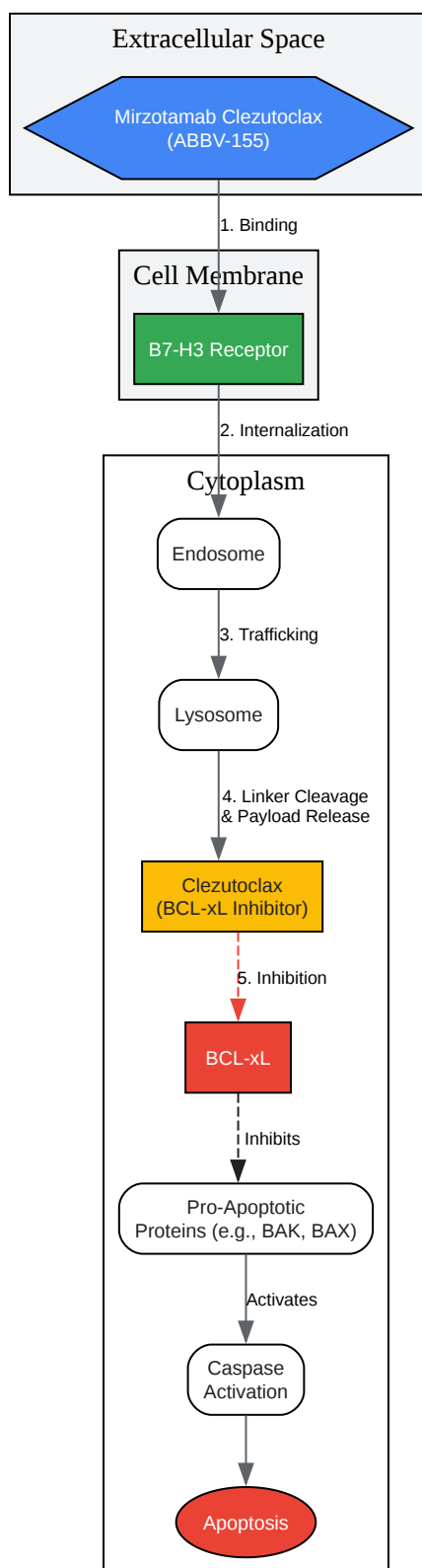
The BCL-2 family of proteins are crucial regulators of the intrinsic apoptotic pathway.^[2] Overexpression of anti-apoptotic proteins like BCL-xL is a common mechanism by which cancer cells evade programmed cell death, leading to tumor progression and therapeutic resistance. While direct inhibition of BCL-xL has been a promising therapeutic strategy,

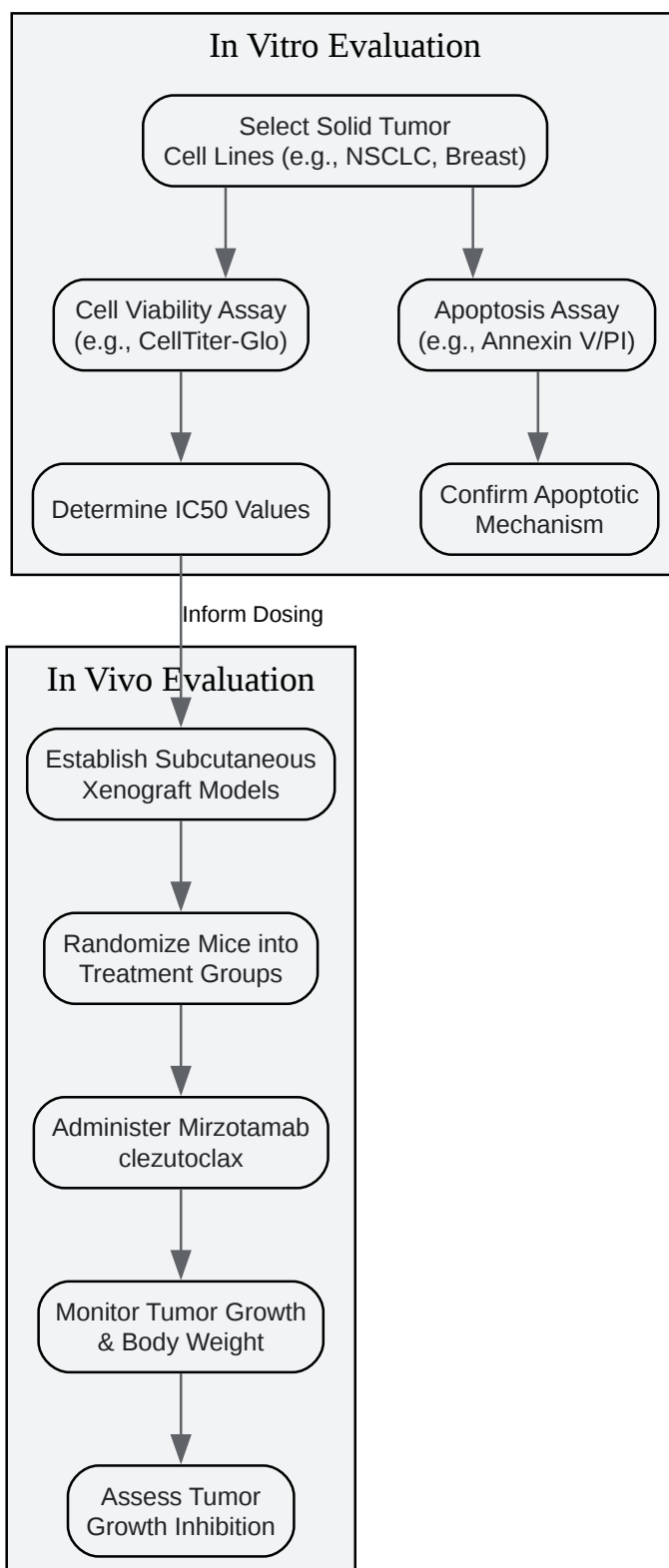
systemic administration of small molecule inhibitors has been hampered by on-target toxicity, particularly dose-limiting thrombocytopenia, as platelets are dependent on BCL-xL for their survival.^[2]

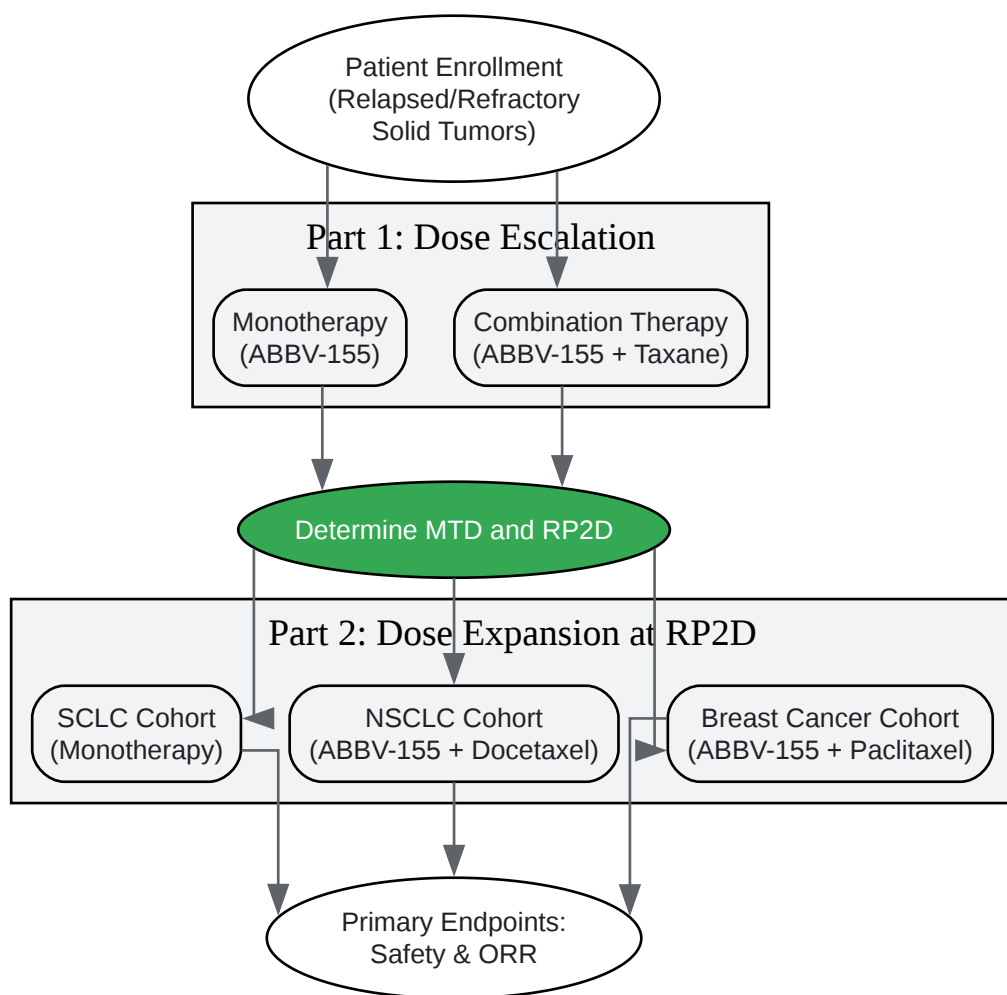
Mirzotamab **clezutoclax** was engineered to overcome this limitation. The ADC selectively delivers the BCL-xL inhibitor, **clezutoclax**, to tumor cells expressing B7-H3, a transmembrane protein frequently overexpressed in a variety of solid tumors, including small cell lung cancer (SCLC), non-small cell lung cancer (NSCLC), and breast cancer.

Signaling Pathway and Mechanism of Action

Upon administration, the anti-B7-H3 antibody component of Mirzotamab **clezutoclax** binds to the B7-H3 receptor on the surface of tumor cells. This is followed by internalization of the ADC and subsequent lysosomal trafficking, where the linker is cleaved, releasing the **clezutoclax** payload into the cytoplasm. The released **clezutoclax** then binds to BCL-xL, inhibiting its anti-apoptotic function. This disruption of BCL-xL's activity unleashes pro-apoptotic proteins, leading to the activation of the caspase cascade and ultimately, apoptotic cell death.







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- To cite this document: BenchChem. [Clezutoclax: A Technical Guide for Solid Tumor Research]. BenchChem, [2026]. [Online PDF]. Available at:

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